

Technical Guide: UMB-32 - A Compound Under Investigation

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Compound of Interest

Compound Name: UMB-32

Cat. No.: B15569035

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Disclaimer: The information regarding a specific compound designated as "**UMB-32**" is not readily available in public chemical databases. While a compound with the abbreviation "UMB" has been identified, its direct correspondence to "**UMB-32**" and a specific CAS number could not be definitively established. This guide compiles the available information on the identified "UMB" compound and provides a general overview of the synthesis of related chemical structures. The lack of a specific CAS number significantly limits the retrieval of detailed experimental protocols, in-depth mechanism of action, and specific signaling pathways.

Compound Identification

Initial searches identified a compound abbreviated as "UMB" with the following characteristics:

Property	Value
Systematic Name	(N)-2-methyl-(N)-4-(3-oxidanylcyclobutyl)-6- (phenylmethyl)pyridine-2,4-dicarboxamide
Molecular Formula	C ₁₉ H ₂₁ N ₃ O ₃
Molecular Weight	339.388 g/mol
CAS Number	Not Found

The absence of a CAS (Chemical Abstracts Service) Registry Number, a unique identifier for chemical substances, presents a significant challenge in sourcing detailed and verified

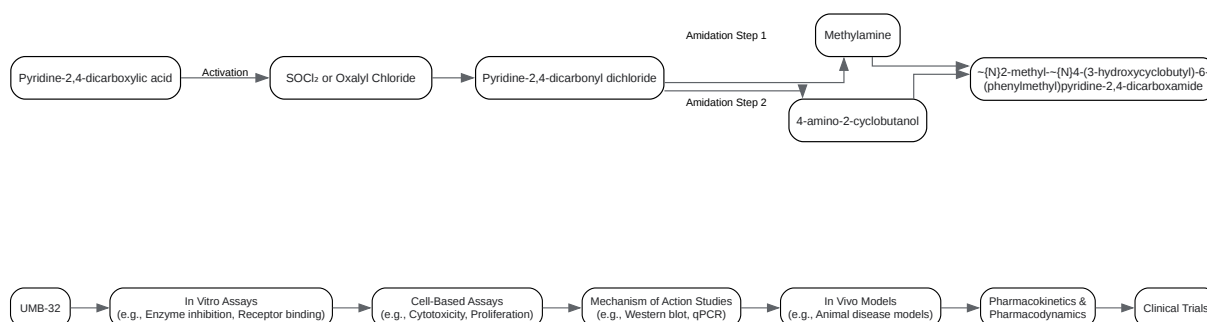
technical data for this specific molecule.

Synthesis of Related Pyridine-2,4-dicarboxamide Derivatives

While a specific synthesis protocol for the aforementioned "UMB" compound was not found, general methods for the synthesis of pyridine-dicarboxamide derivatives are documented. These approaches can provide a foundational understanding for researchers in drug development.

One common method involves the reaction of a pyridine-dicarboxylic acid with an appropriate amine in the presence of a coupling agent. The synthesis of carboxamides of nitrogen-containing aromatic heterocyclic compounds can also be achieved by reacting the corresponding N-heterocyclic compounds with formamide in the presence of peroxodisulfuric acid or a peroxodisulfate[1].

A generalized workflow for the synthesis of such derivatives could be conceptualized as follows:



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References

- 1. US5614636A - Process for the preparation of 2,4-pyridine dicarboxylic acid - Google Patents [patents.google.com]
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